

Technical Guide: TD-6301 Integrated Circuit

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Compound of Interest

Compound Name: TD-6301

Cat. No.: B10826828

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Disclaimer: The **TD-6301** is a monolithic silicon integrated circuit designed for driving digital frequency displays in electronic tuning systems. The following technical guide has been compiled based on the available datasheet for this component. The requested context of drug development, including signaling pathways and related experimental protocols, is not applicable to this electronic device. Therefore, the content has been adapted to be technically accurate and relevant for an audience of electronics engineers, researchers, and hobbyists.

Core Functionality

The TD6301AP/AN, manufactured by Toshiba, is a static driver for receiving frequency digital displays.^{[1][2][3]} It is a key component in digital tuning systems, such as the DTS-6 and DTS-8.^{[1][2]} The primary function of this IC is to latch serial data from a system controller, process it, and drive a display to statically show the receiving frequency.^{[1][2]} A significant feature of the TD6301AP/AN is its integrated driver circuit, which eliminates the need for external transistors to drive LED, fluorescent lamp (FL), or liquid crystal displays (LCD).^{[1][2]} This static display driving method improves the signal-to-noise ratio and simplifies the overall design of the electronic set.^[1]

Technical Specifications

The following tables summarize the key quantitative data for the **TD-6301** integrated circuit.

Table 1: Absolute Maximum Ratings

Characteristic	Symbol	Rating	Unit
Supply Voltage	Vcc	-0.5 to 6.0	V
Input Voltage	Vin	-0.5 to Vcc + 0.5	V
Output Voltage	Vout	-0.5 to Vcc + 0.5	V
Power Dissipation	PD	500	mW
Operating Temperature	Topr	-20 to 75	°C
Storage Temperature	Tstg	-55 to 125	°C

Table 2: Electrical Characteristics (Ta = 25°C, Vcc = 5V)

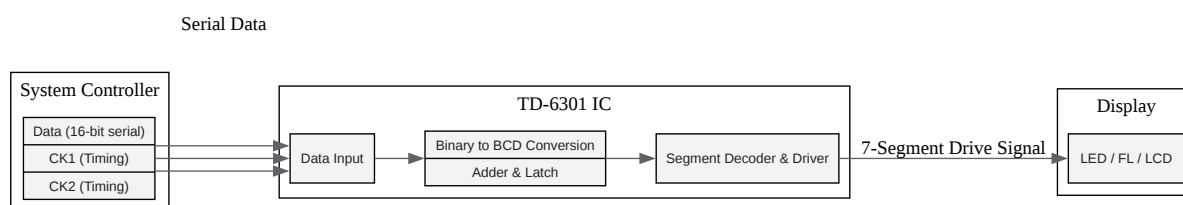
Characteristic	Symbol	Test Condition	Min	Typ	Max	Unit
Supply Current	Icc	-	10	20		mA
High-Level Input Voltage	Vih	2.0	-	Vcc	V	
Low-Level Input Voltage	Vil	0	-	0.8	V	
High-Level Output Current	Ioh	Voh = 2.4V	-10	-	-	μA
Low-Level Output Current	Iol	Vol = 0.4V	1.6	-	-	mA

Functional Description and Data Transfer

The TD6301AP/AN receives 16-bit serial data from a system controller.[1] This data transfer is synchronized by two timing signals, CK1 and CK2.[1] The 16-bit data stream is composed of 11 bits for frequency data and 5 bits for the receiving band selection (e.g., LW, FM, AM).[1]

The internal architecture of the TD6301AP/AN includes a binary-to-BCD conversion ROM, adders, and latches to process the incoming frequency data.[1] The processed data is then sent to a segment driver which decodes the 4-digit BCD code to drive the segments of the display.[1]

Below is a diagram illustrating the data transfer and processing workflow within the **TD-6301AP/AN**.



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TD-6301 Data Processing Workflow

Pin Configuration and Experimental Protocol

For testing and implementation, the following pinout for the TD6301AP (DIP-28 package) should be referenced. A typical experimental setup would involve connecting the **TD-6301AP/AN** to a microcontroller (acting as the system controller) and a compatible 7-segment display.

Table 3: Pin Description

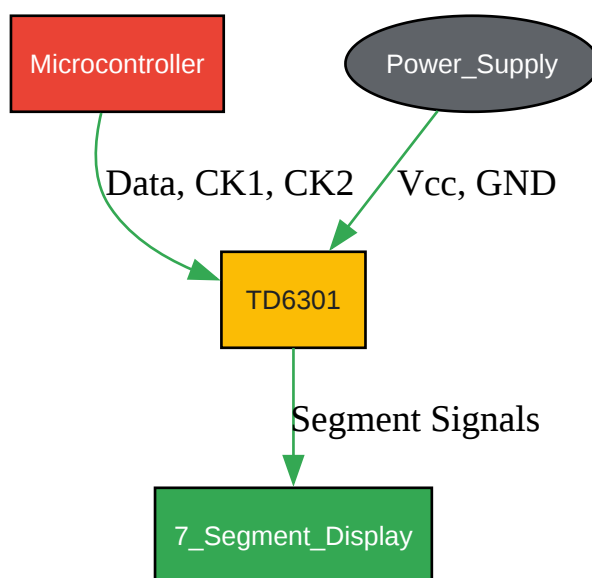
Pin No.	Symbol	I/O	Function
1	L/D	Input	Output state switching signal input
2	Data	Input	Receiving frequency data signal input
3	CK1	Input	Timing signal 1 input
4	CK2	Input	Timing signal 2 input
5-13	Segments	Output	7-segment drive signal outputs
14	Vcc	-	Power Supply
15-20	Segments	Output	7-segment drive signal outputs
21-27	a1-g1	Output	7-segment drive signal outputs
28	GND	-	Ground

Experimental Protocol (Test Circuit Setup):

- Power Supply: Connect Pin 14 (Vcc) to a stable 5V DC power source and Pin 28 (GND) to ground.
- System Controller Connection:
 - Connect a digital output pin from a microcontroller to Pin 2 (Data) of the **TD-6301**.
 - Connect two other digital output pins from the microcontroller to Pin 3 (CK1) and Pin 4 (CK2) for timing signals.
- Display Connection: Connect the segment output pins (Pins 5-13, 15-27) of the **TD-6301** to the corresponding segment inputs of a common cathode 7-segment display.

- Control Signal: The L/D pin (Pin 1) can be used to switch the output state for different display types.
- Data Transmission: Program the microcontroller to send a 16-bit serial data stream to the **TD-6301**, synchronized with pulses on the CK1 and CK2 lines, according to the timing diagrams provided in the component's datasheet.

The following diagram illustrates the logical connections in a typical application circuit.



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TD-6301 Application Block Diagram

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References

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